## TPX-0022 stability and storage best practices

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Elzovantinib	
Cat. No.:	B2457233	Get Quote

### **TPX-0022 Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and best practices for the storage and handling of TPX-0022 (**Elzovantinib**).

### Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for TPX-0022 powder?

A1: For long-term stability, TPX-0022 in its solid (powder) form should be stored at -20°C. Under these conditions, it is reported to be stable for up to three years.[1][2] Some suppliers suggest that it can also be stored at room temperature for shorter periods, on the order of months.[1]

Q2: How should I store TPX-0022 once it is dissolved in a solvent?

A2: Stock solutions of TPX-0022 should be stored at -80°C for optimal stability, where they can be viable for up to two years.[2][3] For shorter-term storage of up to one year, -20°C is also acceptable.[3] It is highly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[3]

Q3: What is the recommended solvent for dissolving TPX-0022?

A3: TPX-0022 is soluble in dimethyl sulfoxide (DMSO).[1]



Q4: Are there any special considerations when using DMSO to dissolve TPX-0022?

A4: Yes, it is crucial to use fresh, anhydrous DMSO. TPX-0022 is reported to be insoluble in DMSO that has absorbed moisture.[4] Using hygroscopic (moisture-absorbing) DMSO can significantly impact the solubility of the product.[3]

Q5: What are the general safety precautions for handling TPX-0022?

A5: TPX-0022 should be handled in a well-ventilated area. Personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat, should be worn.[2] Avoid inhalation of the powder and contact with eyes and skin.[2]

**Troubleshooting Guide** 

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving TPX-0022 in DMSO	The DMSO may have absorbed moisture, reducing its solvating capacity.	Use a fresh, unopened bottle of anhydrous or molecular biology-grade DMSO. Ensure the cap is tightly sealed on the DMSO stock bottle when not in use.
Inconsistent Experimental Results	The TPX-0022 stock solution may have degraded due to improper storage or multiple freeze-thaw cycles.	Prepare fresh stock solutions from the powder. Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles. Always store stock solutions at -80°C for long-term use.[2][3]
Precipitate Formation in Stock Solution	The concentration of TPX- 0022 may be too high for the solvent at a given temperature.	Gently warm the solution and vortex to redissolve the precipitate. If the issue persists, consider preparing a more dilute stock solution.

# **Stability and Storage Data Summary**



Form	Storage Temperature	Shelf Life	Reference
Solid (Powder)	-20°C	3 years	[1][2]
Solid (Powder)	Room Temperature	Months	[1]
In Solvent (DMSO)	-80°C	2 years	[2][3]
In Solvent (DMSO)	-20°C	1 year	[3]

### **Experimental Protocols**

Protocol: Preparation of TPX-0022 Stock Solution

- Materials:
  - o TPX-0022 powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile, polypropylene microcentrifuge tubes
  - Calibrated pipettes and sterile tips
- Procedure:
  - Allow the TPX-0022 vial to equilibrate to room temperature before opening to prevent condensation.
  - 2. Weigh the desired amount of TPX-0022 powder in a sterile microcentrifuge tube.
  - 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
  - 4. Vortex the solution until the TPX-0022 is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
  - 5. Aliquot the stock solution into single-use volumes in sterile polypropylene tubes.

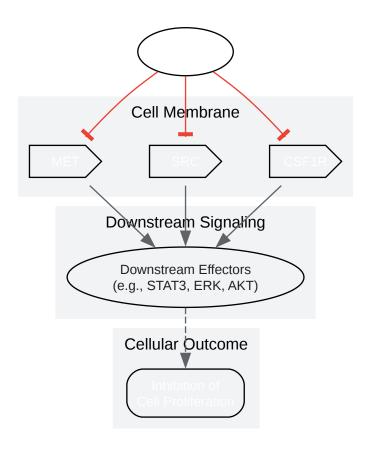


- 6. Label each aliquot clearly with the compound name, concentration, date of preparation, and your initials.
- 7. Store the aliquots at -80°C for long-term storage.

### **Visualizations**

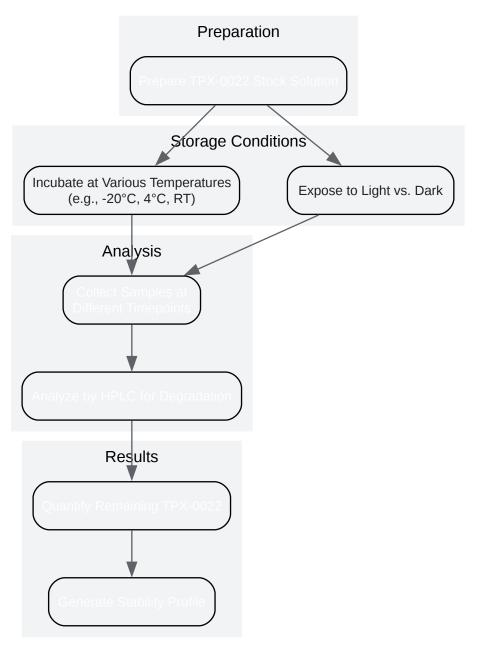


### TPX-0022 Signaling Pathway Inhibition





### TPX-0022 Stability Assessment Workflow



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### References

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- To cite this document: BenchChem. [TPX-0022 stability and storage best practices].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2457233#tpx-0022-stability-and-storage-best-practices]

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